

Bismuth Iodide Oxide in Perovskite-Inspired Solar Cells: Application Notes and Protocols

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Compound of Interest

Compound Name: *Bismuth iodide oxide*

Cat. No.: *B157305*

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This document provides detailed application notes and protocols for the fabrication and characterization of perovskite-inspired solar cells utilizing **bismuth iodide oxide** (BiIO) and related bismuth compounds. These materials are gaining significant attention as non-toxic and stable alternatives to lead-based perovskites.^{[1][2][3]}

Introduction to Bismuth-Based Perovskite-Inspired Solar Cells

Bismuth-based compounds are emerging as a promising class of materials for photovoltaic applications due to their low toxicity, high environmental stability, and defect tolerance.^{[2][3]} Bismuth oxyiodide (BiOI) is a particularly interesting candidate with a layered crystal structure that is stable in air for extended periods.^[1] Solar cells incorporating bismuth compounds have demonstrated the potential for high conversion efficiencies, with some studies suggesting a theoretical limit of 22% for BiOI-based cells, comparable to conventional silicon and the best-performing lead-perovskite solar cells.^[1]

This document outlines various fabrication methodologies for BiOI and related bismuth iodide (BiI₃) thin films and their integration into solar cell devices. The protocols provided are based on established research to guide the development of efficient and stable lead-free solar cells.

Device Architecture and Performance Metrics

A common architecture for all-inorganic BiOI solar cells is the inverted planar structure: ITO/NiO_x/BiOI/ZnO/Al.[2][4][5] In this configuration, Indium Tin Oxide (ITO) serves as the transparent conductive bottom electrode, Nickel Oxide (NiO_x) as the hole transport layer (HTL), BiOI as the light-absorbing layer, Zinc Oxide (ZnO) as the electron transport layer (ETL), and Aluminum (Al) as the top metal contact.

Data Presentation: Performance of BiOI Solar Cells

The performance of BiOI-based solar cells is highly dependent on the fabrication method and the quality of the thin films. Below is a summary of reported quantitative data for various device configurations and fabrication techniques.

Absorber Material	Fabrication Method	Device Structure	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)	Stability	Reference
BiOI	Solution - Processed	ITO/NiO _x /BiOI/ZnO/Al	~1.8	~0.6	~5.0	~60	Stable in air for at least 197 days	Hoye et al. (2017)
BiOI	Solvothermal	FTO/TiO ₂ /BiOI/Electrolyte/Pt	0.1	-	-	-	-	Zhao et al.
BiI ₃ (interfacial layer)	Solution - Processed	FTO/c-TiO ₂ /BiI ₃ /Perovskite/Spiro-OMeTAD/Au	17.79 (highest)	-	-	-	Enhanced long-term stability	Hu et al.
MA ₃ BiI ₉	Two-Step Solution	FTO/meso-TiO ₂ /MA ₃ BiI ₉ /Spiro-OMeTAD/Au	0.29	-	-	-	-	Kim et al. (2017)

Note: This table is a compilation of data from various sources and direct comparison should be made with caution as experimental conditions may vary.

Experimental Protocols

This section provides detailed step-by-step protocols for the fabrication of BiOI-based solar cells using different established methods.

Protocol 1: Solution-Processed BiOI Solar Cells

This protocol details the fabrication of an all-inorganic ITO/NiO_x/BiOI/ZnO/Al solar cell via a solution-processed method.^{[2][4]}

Materials and Reagents:

- Patterned Indium Tin Oxide (ITO) coated glass substrates
- Nickel(II) nitrate hexahydrate (Ni(NO₃)₂·6H₂O)
- Ethylene glycol
- Bismuth(III) iodide (BiI₃)
- Dimethylformamide (DMF)
- Zinc oxide (ZnO) nanoparticles dispersion
- Aluminum (Al) pellets for thermal evaporation
- Deionized (DI) water, acetone, isopropanol

Equipment:

- Ultrasonic bath
- Spin coater
- Hotplate
- Tube furnace or rapid thermal annealing system
- Thermal evaporator

Procedure:

- Substrate Cleaning:

- Sequentially sonicate the ITO substrates in DI water, acetone, and isopropanol for 15 minutes each.
- Dry the substrates with a nitrogen gun and treat with UV-Ozone for 15 minutes prior to use.
- NiO_x Hole Transport Layer (HTL) Deposition:
 - Prepare a NiO_x precursor solution by dissolving Ni(NO₃)₂·6H₂O in ethylene glycol.
 - Spin-coat the NiO_x precursor solution onto the cleaned ITO substrate at 3000 rpm for 30 seconds.
 - Anneal the film at 300-350°C for 1 hour in air.
- BiOI Absorber Layer Deposition:
 - Prepare the BiOI precursor solution by dissolving BiI₃ in DMF.
 - Spin-coat the BiOI precursor solution onto the NiO_x layer in an inert atmosphere (e.g., a nitrogen-filled glovebox).
 - Anneal the film at a temperature range of 100-150°C for 10-20 minutes to form the crystalline BiOI phase. The color of the film should change, indicating the formation of BiOI.
- ZnO Electron Transport Layer (ETL) Deposition:
 - Spin-coat the ZnO nanoparticle dispersion onto the BiOI layer.
 - Anneal the film at 100-120°C for 10 minutes.
- Aluminum (Al) Top Electrode Deposition:
 - Deposit an 80-100 nm thick aluminum top electrode by thermal evaporation through a shadow mask to define the active area of the solar cell.

Protocol 2: Successive Ionic Layer Adsorption and Reaction (SILAR) for BiOI Deposition

The SILAR method is a simple and cost-effective technique for depositing thin films.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Materials and Reagents:

- Substrates (e.g., FTO glass with a TiO_2 layer)
- Bismuth(III) nitrate pentahydrate ($\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$)
- Potassium iodide (KI)
- Deionized (DI) water
- Nitric acid (HNO_3) (optional, for precursor solution)

Equipment:

- Beakers
- Automated or manual dipping system

Procedure:

- Precursor Solution Preparation:
 - Prepare a cationic precursor solution of 5 mM $\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$ in DI water. A small amount of HNO_3 can be added to ensure complete dissolution.[\[7\]](#)
 - Prepare an anionic precursor solution of 5 mM KI in DI water.[\[6\]](#)
- SILAR Cycle:
 - Immerse the substrate in the cationic precursor solution ($\text{Bi}(\text{NO}_3)_3$) for a specific duration (e.g., 60 seconds).[\[6\]](#)
 - Rinse the substrate with DI water to remove excess and loosely bound precursors.

- Immerse the substrate in the anionic precursor solution (KI) for the same duration.
- Rinse the substrate again with DI water.
- This completes one SILAR cycle. The film will gradually change color to orange/red as the BiOI layer forms.[\[6\]](#)
- Film Thickness Control:
 - Repeat the SILAR cycle for a desired number of times (e.g., 3, 5, or 7 cycles) to achieve the target film thickness.[\[6\]](#) The intensity of the film's color can be an indicator of the amount of BiOI deposited.
- Post-Annealing (Optional):
 - The deposited film can be annealed to improve crystallinity. Annealing temperatures and times should be optimized based on the substrate and desired film properties.

Protocol 3: Two-Step Synthesis of Methylammonium Bismuth Iodide ($\text{MA}_3\text{Bi}_2\text{I}_9$)

This method involves the sequential deposition of BiI_3 and methylammonium iodide (MAI) to form the perovskite-like material.[\[3\]](#)[\[9\]](#)[\[10\]](#)

Materials and Reagents:

- Substrates (e.g., FTO glass with a mesoporous TiO_2 layer)
- Bismuth(III) iodide (BiI_3)
- Methylammonium iodide (MAI)
- N,N-Dimethylformamide (DMF) or other suitable solvent for BiI_3
- Isopropyl alcohol (IPA) for MAI solution

Equipment:

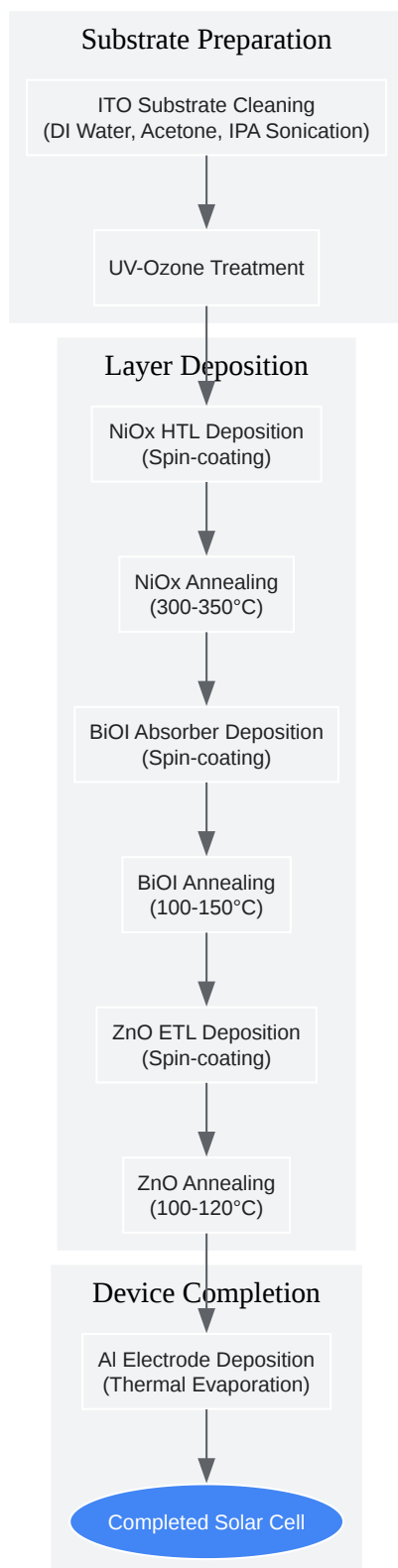
- Spin coater
- Hotplate
- Thermal evaporator (for initial BiI_3 deposition, optional)[3]

Procedure:

- BiI_3 Layer Deposition:
 - Solution-Processing: Dissolve BiI_3 in DMF and spin-coat it onto the substrate.[9]
 - Thermal Evaporation: Alternatively, deposit a thin film of BiI_3 by thermal evaporation in a high-vacuum chamber.[3]
- Conversion to $\text{MA}_3\text{Bi}_2\text{I}_9$:
 - Prepare a solution of MAI in IPA (e.g., 10 mg/mL).[3]
 - Immerse the BiI_3 -coated substrate in the MAI solution for a specific duration (e.g., 20 minutes) to allow for interdiffusion and reaction.[3]
- Annealing:
 - Anneal the resulting film on a hotplate at a temperature around 100°C for an optimized duration (e.g., 90-105 minutes) in a controlled environment (e.g., in a petri dish under a fume hood) to complete the formation of the $\text{MA}_3\text{Bi}_2\text{I}_9$ crystal structure.[3]

Visualizations

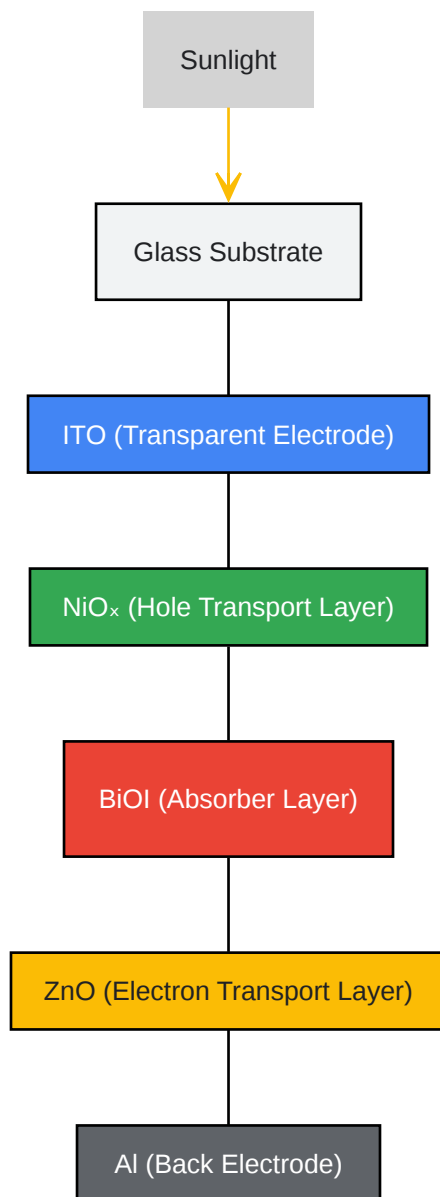
Experimental Workflow for Solution-Processed BiOI Solar Cell Fabrication



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Caption: Workflow for solution-processed BiOI solar cell fabrication.

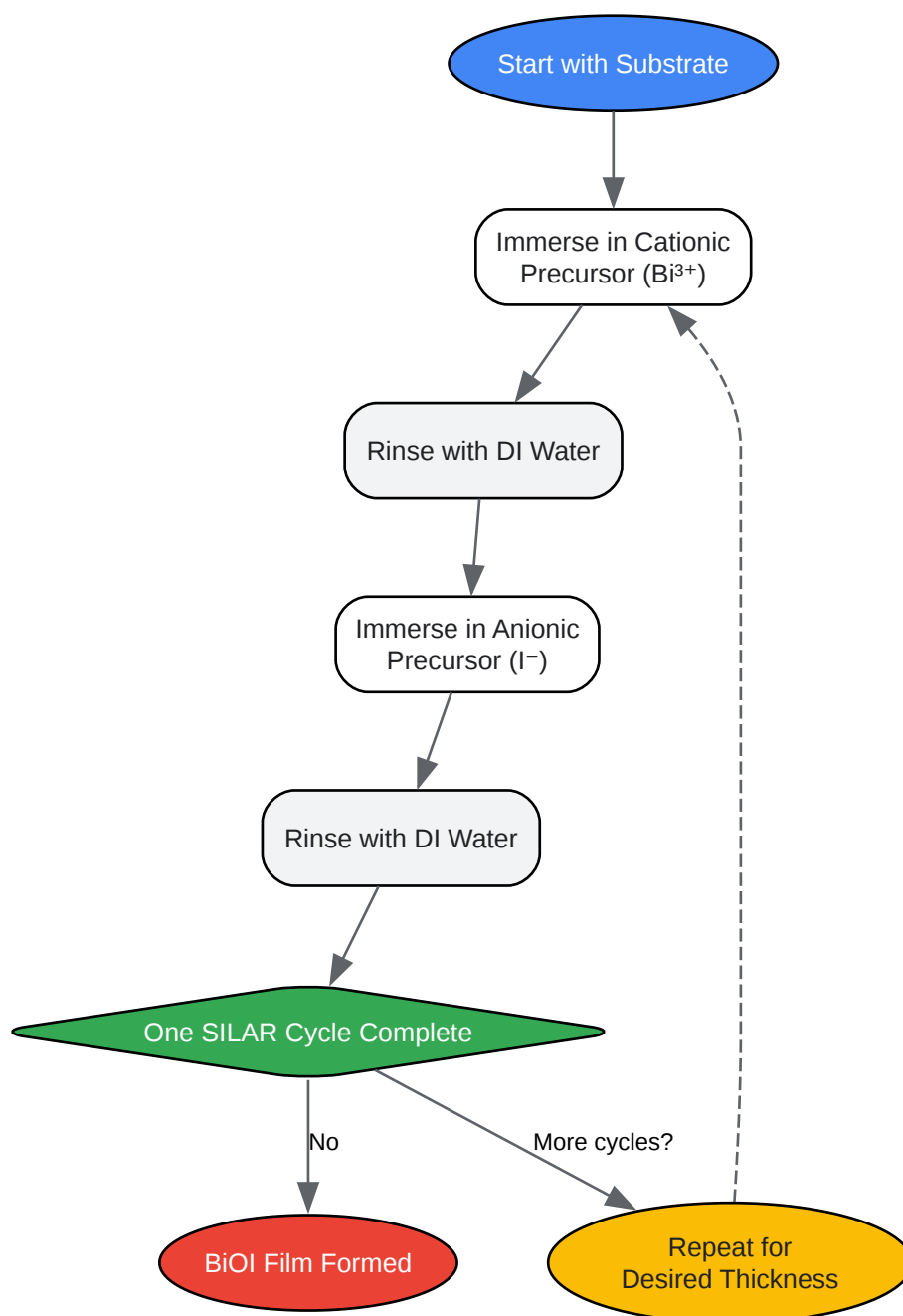
Device Architecture of an All-Inorganic BiOI Solar Cell



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Caption: Structure of an ITO/NiO_x/BiOI/ZnO/Al solar cell.

Logical Flow of the SILAR Deposition Method



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